

A Technical Guide to the Spectroscopic Characterization of Tizanidine EP Impurity B

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Compound of Interest

Compound Name: (5-Chloro-2,1,3-benzothiadiazol-4-yl)thiourea

CAS No.: 51323-05-8

Cat. No.: B588199

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This guide provides an in-depth exploration of the spectroscopic and analytical methodologies required for the identification and characterization of Tizanidine EP Impurity B. Designed for researchers, analytical scientists, and drug development professionals, this document moves beyond simple data presentation to explain the scientific rationale behind the analytical choices, ensuring a robust and validated approach to impurity profiling in accordance with stringent pharmacopeial standards.

Introduction: The Critical Role of Impurity Profiling

Tizanidine is an α_2 -adrenergic agonist widely used as a muscle relaxant. In the synthesis and storage of any active pharmaceutical ingredient (API), the formation of impurities is inevitable. These impurities, even in minute quantities, can impact the safety and efficacy of the final drug product. Regulatory bodies, such as the European Pharmacopoeia (EP), mandate strict control over these substances. Tizanidine EP Impurity B is a specified impurity that must be monitored and controlled within the limits defined in the Tizanidine hydrochloride monograph.^[1]

Understanding its structure and spectroscopic characteristics is paramount for developing validated analytical methods for its detection and quantification.

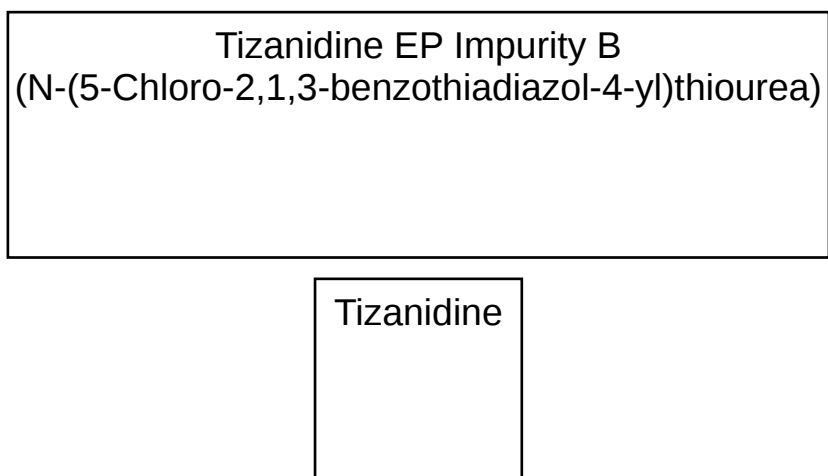
Structural Elucidation of Tizanidine EP Impurity B

The first step in any impurity characterization is the definitive identification of its chemical structure. Tizanidine EP Impurity B is identified as N-(5-Chloro-2,1,3-benzothiadiazol-4-yl)thiourea. It is structurally related to a key intermediate in the synthesis of Tizanidine.

Key Structural Information:

- Chemical Name: N-(5-Chloro-2,1,3-benzothiadiazol-4-yl)thiourea[2][3]
- CAS Number: 51323-05-8[4]
- Molecular Formula: C₇H₅ClN₄S₂[2][5]
- Molecular Weight: 244.72 g/mol [2]

Below is a comparison of the structures of the parent API, Tizanidine, and Impurity B.



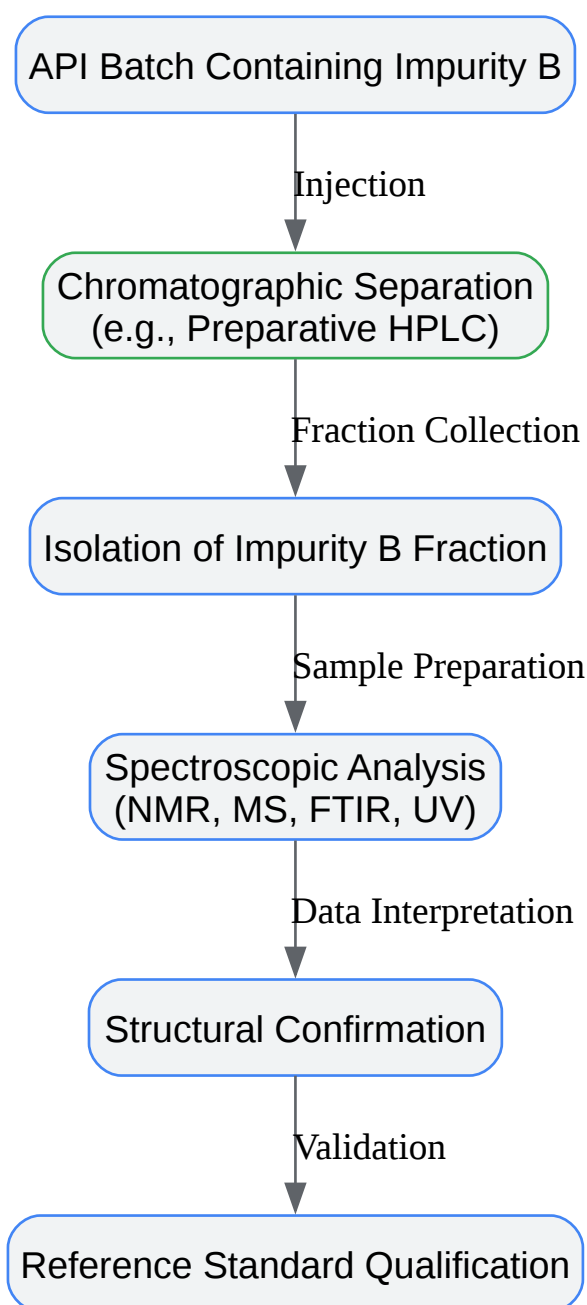
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Caption: Chemical structures of Tizanidine and Tizanidine EP Impurity B.

The key difference is the side chain attached to the 4-amino position of the 5-chloro-2,1,3-benzothiadiazole core. In Tizanidine, this is an amino-imidazoline group, whereas in Impurity B, it is a thiourea group. This structural difference forms the basis for the variations in their spectroscopic data.

Analytical Workflow: From Isolation to Identification

The characterization of an impurity is not performed on the bulk API but on an isolated or synthesized reference standard. The following workflow represents a best-practice approach to impurity identification and characterization.



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Caption: Standard workflow for pharmaceutical impurity isolation and identification.

Predictive Spectroscopic Analysis

While raw spectral data for reference standards are typically proprietary, we can predict the expected spectroscopic features of Tizanidine EP Impurity B based on its confirmed structure. This predictive analysis is fundamental for method development and for confirming the identity of a peak in a chromatogram.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering structural clues.

Expected Data:

Parameter	Predicted Value	Rationale
Monoisotopic Mass	243.9620 u	Calculated for $C_7H_5^{35}ClN_4S_2$.
Molecular Ion $[M+H]^+$	m/z 244.9698	Protonated molecule in positive ion mode ESI-MS.
Isotopic Pattern	A_0 / A_2 ratio of ~3:1	The characteristic pattern for a molecule containing one chlorine atom ($^{35}Cl/^{37}Cl$).

Fragmentation Pathway: In tandem MS (MS/MS), the primary fragment would likely result from the cleavage of the C-N bond connecting the thiourea group to the benzothiadiazole ring. This would yield a characteristic fragment for the 5-chloro-2,1,3-benzothiadiazol-4-amine core.

1H Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR provides detailed information about the chemical environment of hydrogen atoms in the molecule.

Predicted 1H NMR Signals (in DMSO- d_6):

Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Ar-H (2 protons)	7.5 - 8.5	Doublets	2H	Aromatic protons on the benzothiadiazole ring, likely showing coupling to each other. Their exact shift is influenced by the adjacent chloro and thiourea groups.
NH (1 proton)	9.0 - 10.0	Broad Singlet	1H	The proton on the nitrogen directly attached to the aromatic ring. Expected to be downfield due to deshielding and potential hydrogen bonding.
NH ₂ (2 protons)	7.0 - 8.0	Broad Singlet	2H	The two protons of the terminal amino group on the thiourea moiety. These protons are exchangeable with D ₂ O.

Infrared (IR) Spectroscopy

FTIR is used to identify the functional groups present in the molecule based on their characteristic vibrations.

Predicted Key IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm ⁻¹)	Description
N-H Stretch	3200 - 3400	Characteristic of the amine and thiourea N-H groups. May appear as multiple, sharp peaks.
Aromatic C-H Stretch	3000 - 3100	Stretching vibrations of the hydrogens on the benzothiadiazole ring.
C=S (Thione) Stretch	1200 - 1350	The stretch for the thiocarbonyl group is a key identifier for the thiourea moiety.
Aromatic C=C/C=N	1450 - 1600	Ring stretching vibrations from the benzothiadiazole core.
C-Cl Stretch	700 - 850	Vibration from the carbon-chlorine bond on the aromatic ring.

Chromatographic Method for Separation

A robust chromatographic method is essential to separate Impurity B from the Tizanidine API and other related substances. A typical approach would involve a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection.

Protocol: General RP-HPLC Method Development Outline

- Column Selection: A C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size) is a standard starting point for molecules of this polarity.

- Mobile Phase A: An aqueous buffer, such as 20 mM potassium phosphate, adjusted to a pH between 3.0 and 4.0 with phosphoric acid.
- Mobile Phase B: Acetonitrile or Methanol.
- Gradient Elution: Start with a low percentage of Mobile Phase B (e.g., 10-20%) and gradually increase the concentration to elute the more retained components. Tizanidine, being more polar than Impurity B, would likely elute earlier.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40 °C to ensure reproducible retention times.
- Detection: UV detection at a wavelength where both Tizanidine and Impurity B have significant absorbance, likely around 230 nm or 320 nm, characteristic of the benzothiadiazole chromophore.^[6]
- Injection Volume: 10 µL.
- Standard & Sample Preparation: Dissolve accurately weighed amounts of the reference standards and the test sample in a suitable diluent (e.g., a mixture of mobile phase A and B).

This protocol serves as a foundational template. Method validation must be performed according to ICH guidelines to ensure specificity, linearity, accuracy, precision, and robustness.

Conclusion

The comprehensive characterization of Tizanidine EP Impurity B is a multi-faceted process that relies on the synergistic use of chromatographic separation and various spectroscopic techniques. While publicly available spectral data is scarce, a deep understanding of the impurity's chemical structure allows for the accurate prediction of its spectroscopic behavior. This guide provides the foundational knowledge and a validated workflow for scientists to develop and execute robust analytical methods for the control of this critical impurity, ensuring the quality and safety of Tizanidine drug products.

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